

# Physical properties like boiling point and density of 4-tert-Butylbenzyl chloride.

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## Compound of Interest

Compound Name: 4-tert-Butylbenzyl chloride

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## A Technical Guide to the Physical Properties of 4-tert-Butylbenzyl Chloride

This technical guide provides an in-depth overview of the key physical properties of **4-tert-Butylbenzyl chloride**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development. This document includes a summary of its physical characteristics, detailed experimental protocols for their determination, and a logical diagram illustrating the relationship between the compound and its properties.

## Physical Properties of 4-tert-Butylbenzyl Chloride

**4-tert-Butylbenzyl chloride** is a chemical intermediate with applications in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its physical properties are crucial for its handling, reaction setup, and purification processes.

Physical Property	Value	Conditions
Boiling Point	101-105 °C	at 7 mmHg <sup>[2][3][4]</sup>
Density	0.945 g/mL	at 25 °C <sup>[2][3][4]</sup>
Specific Gravity	1.01	at 20/20 °C
Refractive Index	n <sub>20/D</sub> 1.521	(lit.) <sup>[2][3][4]</sup>

## Experimental Protocols

The following sections detail the standard laboratory procedures for determining the boiling point and density of liquid organic compounds like **4-tert-Butylbenzyl chloride**.

### Determination of Boiling Point via the Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[5]</sup> A common and effective method for determining the boiling point of small quantities of a liquid is the capillary method.<sup>[6]</sup>

Apparatus and Materials:

- Thiele tube or aluminum heating block
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of **4-tert-Butylbenzyl chloride**
- Stand and clamps

Procedure:

- Sample Preparation: Place a few milliliters of **4-tert-Butylbenzyl chloride** into the small test tube.<sup>[7][8]</sup>
- Capillary Insertion: Place the capillary tube, with its sealed end facing upwards, into the test tube containing the liquid.<sup>[7][9]</sup>
- Apparatus Setup:
  - Thiele Tube: Attach the test tube and a thermometer to a stopper and insert them into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil). Ensure

the thermometer bulb is level with the bottom of the test tube.

- Aluminum Block: Insert the test tube and thermometer into separate holes in an aluminum block.[5][9]
- Heating: Gently and slowly heat the Thiele tube or aluminum block.[7]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[7]
- Boiling Point Determination: The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges.[7] Alternatively, note the temperature when the bubbling is vigorous, then remove the heat. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[6]
- Recording: Record the temperature. It is also advisable to record the atmospheric pressure as boiling point varies with pressure.[5]

Safety Precautions:

- Always wear safety goggles.
- Handle capillary tubes with care as they are fragile.[8]
- Ensure the heating process is slow and uniform to avoid bumping and to obtain an accurate reading.[7]

## Determination of Density

The density of a substance is its mass per unit volume.[10] For a liquid, this can be determined by accurately measuring the mass of a known volume.

Method 1: Using a Graduated Cylinder and Balance

This method is straightforward but less accurate than using a pycnometer.

Apparatus and Materials:

- Electronic balance

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Sample of **4-tert-Butylbenzyl chloride**

Procedure:

- Weigh the Empty Cylinder: Place a clean, dry graduated cylinder on the electronic balance and tare it (or record its mass).[11][12]
- Measure the Volume: Carefully add a specific volume of **4-tert-Butylbenzyl chloride** to the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[11]
- Weigh the Filled Cylinder: Place the graduated cylinder with the liquid back on the balance and record the new mass.[11]
- Calculate the Mass of the Liquid: Subtract the mass of the empty cylinder from the mass of the filled cylinder.[13]
- Calculate the Density: Divide the mass of the liquid by the volume measured.[11]
  - Density ( $\rho$ ) = Mass (m) / Volume (V)
- Repeat for Accuracy: Repeat the measurement several times and calculate the average to improve reliability.[11]

Method 2: Using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, which allows for a more precise density determination.[14]

Apparatus and Materials:

- Pycnometer
- Electronic balance
- Sample of **4-tert-Butylbenzyl chloride**

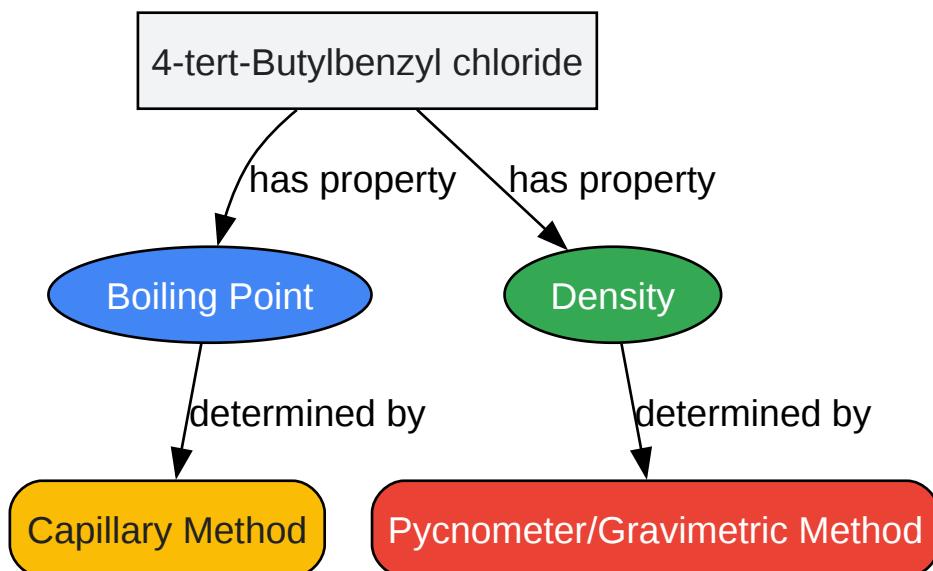
- Reference liquid with known density (e.g., distilled water)
- Thermometer

Procedure:

- Weigh the Empty Pycnometer: Clean and dry the pycnometer and weigh it accurately on the electronic balance.
- Weigh with Reference Liquid: Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Place the stopper and wipe any excess liquid from the outside. Weigh the filled pycnometer.
- Weigh with Sample Liquid: Empty and dry the pycnometer. Fill it with **4-tert-Butylbenzyl chloride**, stopper it, and wipe the exterior. Weigh the pycnometer with the sample.
- Record the Temperature: Note the temperature at which the measurements are taken, as density is temperature-dependent.
- Calculate the Density:
  - Mass of water = (Mass of pycnometer + water) - (Mass of empty pycnometer)
  - Volume of pycnometer = Mass of water / Density of water at the recorded temperature
  - Mass of sample = (Mass of pycnometer + sample) - (Mass of empty pycnometer)
  - Density of sample = Mass of sample / Volume of pycnometer

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound, its physical properties, and the methods used for their determination.



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Caption: Relationship between **4-tert-Butylbenzyl chloride** and its physical properties.

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- To cite this document: BenchChem. [Physical properties like boiling point and density of 4-tert-Butylbenzyl chloride.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024749#physical-properties-like-boiling-point-and-density-of-4-tert-butylbenzyl-chloride]

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